

Essential Safety and Operational Guidance for Handling 1,3,7,8-Tetramethylxanthine

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Compound of Interest

Compound Name: 1,3,7,8-Tetramethylxanthine

Cat. No.: B1198810

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **1,3,7,8-Tetramethylxanthine**, including personal protective equipment (PPE) recommendations, operational plans, and disposal considerations.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **1,3,7,8-Tetramethylxanthine** is the first step in safe handling. The following table summarizes key quantitative data for this compound.



Property	Value
Molecular Formula	C ₉ H ₁₂ N ₄ O ₂
Molecular Weight	208.22 g/mol
Melting Point	210 - 211 °C
Boiling Point	410.7 °C at 760 mmHg
Flash Point	202.2 °C
Density	1.4 g/cm ³
Water Solubility	2.175 g/L (at 20 °C)

Source: LookChem[1]

Hazard Identification and Personal Protective Equipment (PPE)

1,3,7,8-Tetramethylxanthine is classified as toxic if swallowed and harmful if inhaled. It is also suspected of damaging fertility or the unborn child and is harmful to aquatic life with long-lasting effects. Therefore, stringent adherence to safety protocols and the use of appropriate PPE are mandatory.

Hazard Pictograms:

-  alt text
-  alt text

Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.
- H332: Harmful if inhaled.
- H360: May damage fertility or the unborn child.
- H412: Harmful to aquatic life with long lasting effects.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long-sleeved clothing.[2][3]
Respiratory Protection	An effective dust mask or a NIOSH/MSHA approved respirator should be used when dust is generated or if exposure limits are exceeded. [2][3] In situations with unknown exposure levels, a full-face positive-pressure, air-supplied respirator is recommended.[2]
Body Protection	Wear impervious protective clothing, including boots, apron, or coveralls as appropriate to prevent skin contact.[2]

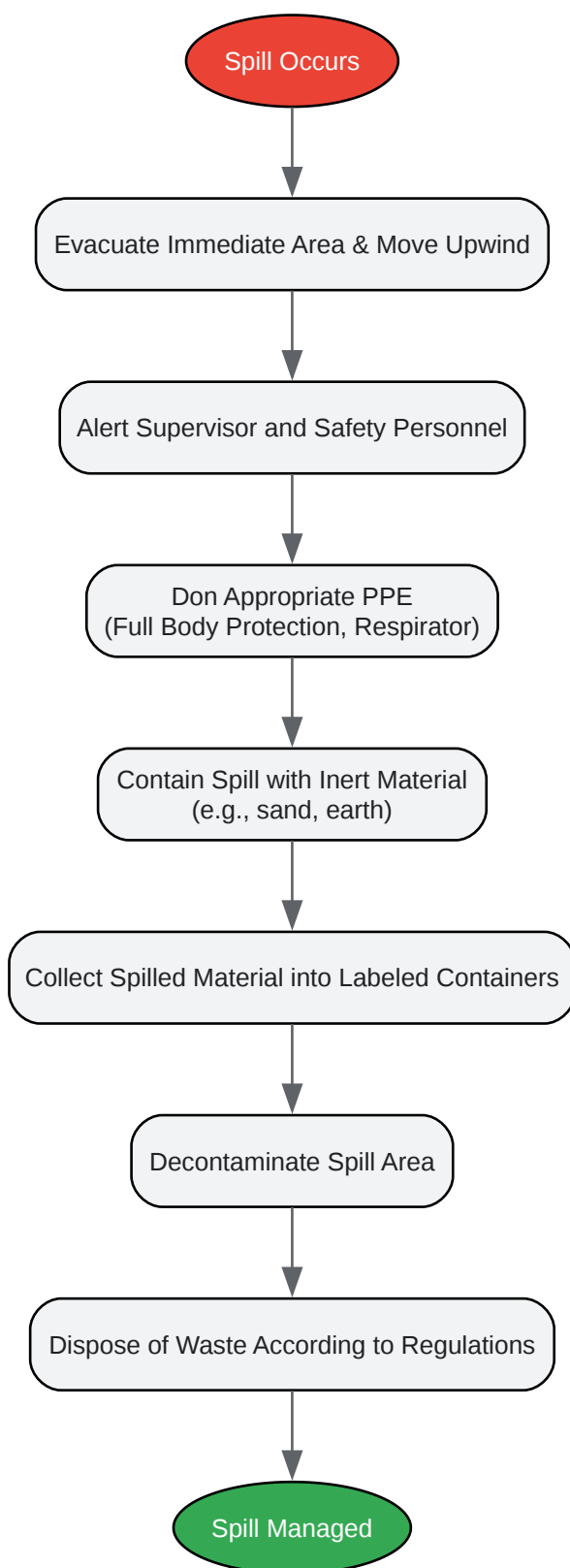
Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid all personal contact, including inhalation of dust.[2] Use in a well-ventilated area and prevent the concentration of dust in low-lying areas.[2] Do not eat, drink, or smoke when using this product.[4] Wash hands and face thoroughly after handling.
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2] Store locked up and away from incompatible materials such as strong acids and bases, and oxidizing agents.[2]

Spill Management:

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and environmental contamination.



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*Spill management workflow for **1,3,7,8-Tetramethylxanthine**.*

Disposal:

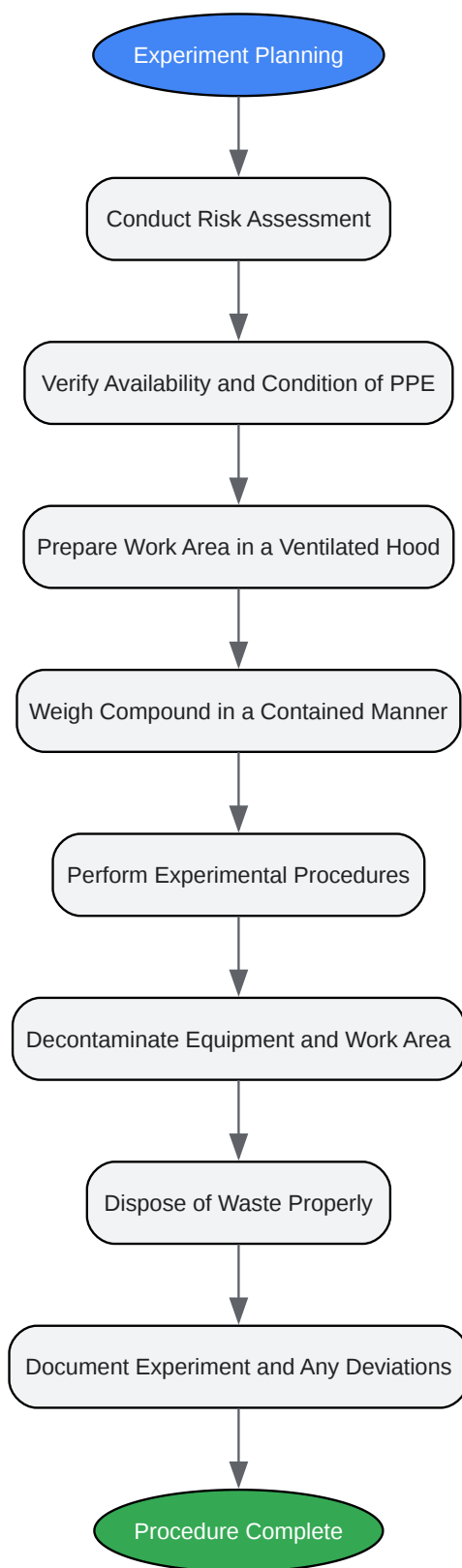
Dispose of contents and containers in accordance with local, regional, and national regulations.

[4] This may involve disposal at an authorized chemical landfill or through high-temperature incineration for organic materials.[2] Do not allow the product to enter drains.

Experimental Protocols

Standard Operating Procedure for Handling **1,3,7,8-Tetramethylxanthine**:

The following diagram outlines the standard procedure for handling this compound in a laboratory setting.



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*Standard operating procedure for **1,3,7,8-Tetramethylxanthine**.*

First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- In Case of Skin Contact: Take off all contaminated clothing immediately. Rinse skin well with water.
- In Case of Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. Seek medical attention.^[2]

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